

4-Hydroxytestosterone: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 4-Hydroxytestosterone

Cat. No.: B1222710

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An In-Depth Review of the Synthetic Testosterone Derivative: From Molecular Mechanisms to Analytical Methodologies

Abstract

4-Hydroxytestosterone (4-OHT), chemically known as 4,17 β -dihydroxyandrost-4-en-3-one, is a synthetic derivative of testosterone with a multifaceted pharmacological profile.^[1] First patented in 1955, this compound exhibits moderate anabolic and mild androgenic properties.^[1] ^[2] It is recognized both as a metabolite of the aromatase inhibitor formestane and as a standalone anabolic agent, leading to its prohibition in competitive sports by the World Anti-Doping Agency (WADA).^[2]^[3] This technical guide provides a comprehensive overview of **4-hydroxytestosterone**, encompassing its chemical and physical properties, mechanism of action, metabolic fate, and detailed analytical protocols for its detection and quantification. The information presented is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and related fields.

Chemical and Physical Properties

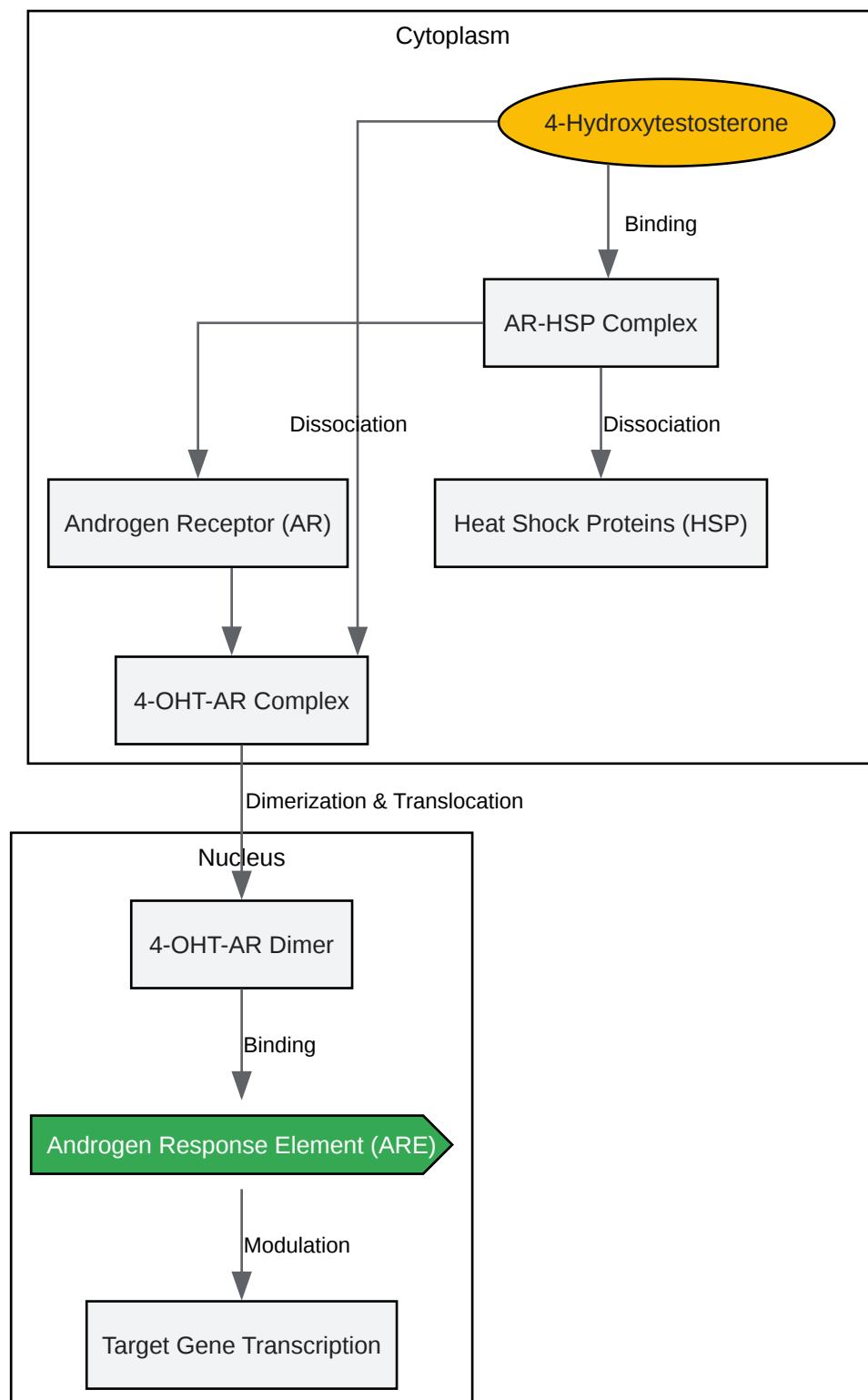
4-Hydroxytestosterone is structurally characterized by a hydroxyl group at the C4 position of the testosterone backbone. This modification significantly influences its biological activity and metabolism compared to the parent hormone.^[2]

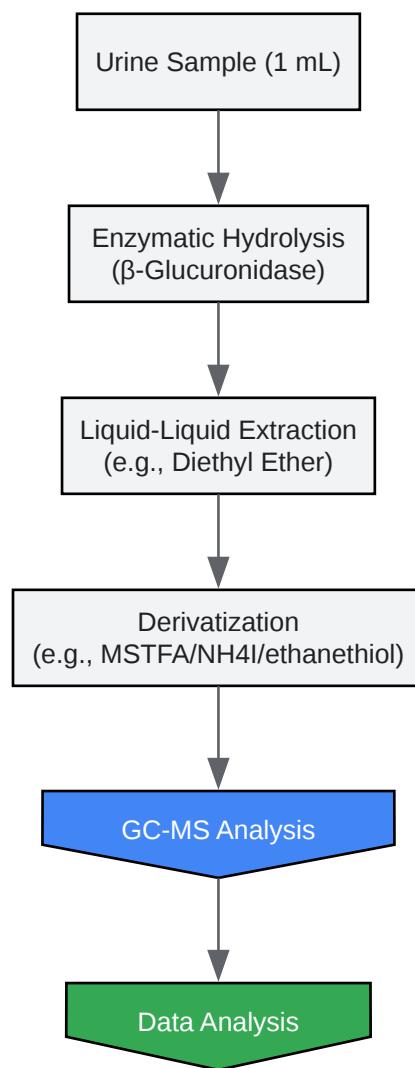
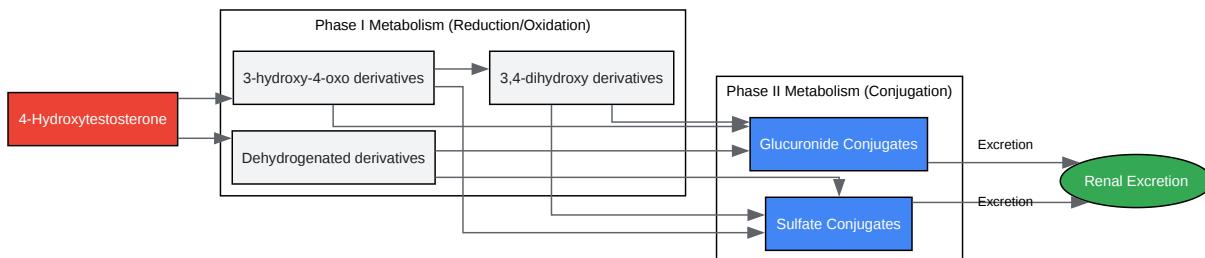
Property	Value	Reference
Chemical Name	4,17 β -dihydroxyandrost-4-en-3-one	[1]
Molecular Formula	C ₁₉ H ₂₈ O ₃	[2]
Molecular Weight	304.43 g/mol	[2]
CAS Number	2141-17-5	[1]
Appearance	White Solid	[4]

Mechanism of Action

The primary mechanism of action of **4-hydroxytestosterone** is mediated through its interaction with the androgen receptor (AR). As a lipophilic molecule, it can diffuse across the cell membrane and bind to the AR in the cytoplasm.[\[2\]](#) This binding induces a conformational change in the receptor, leading to its dissociation from heat shock proteins, dimerization, and subsequent translocation into the nucleus.[\[5\]](#)

Within the nucleus, the **4-hydroxytestosterone**-AR complex binds to specific DNA sequences known as Androgen Response Elements (AREs) in the promoter regions of target genes. This interaction modulates the transcription of genes involved in various physiological processes, including muscle protein synthesis, which underlies its anabolic effects.[\[5\]](#)





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